

# Solubility and Stability of Thioxanthone in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Thioxanthone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **thioxanthone** in various organic solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding and effectively utilizing this compound in their work. This document summarizes key solubility data, details its stability under photochemical conditions, and outlines relevant experimental protocols.

## Solubility of Thioxanthone

The solubility of **thioxanthone** is a critical parameter for its application in various chemical processes, including organic synthesis, photochemistry, and pharmaceutical formulations. While extensive quantitative data for unsubstituted **thioxanthone** is not readily available in a consolidated format, this section provides qualitative solubility information and quantitative data for a closely related derivative, 2-isopropyl**thioxanthone**.

## Qualitative Solubility of Thioxanthone

**Thioxanthone** exhibits a range of solubilities in common organic solvents. It is generally soluble in non-polar and some polar aprotic solvents, while its solubility is limited in highly polar and non-polar aliphatic solvents.

Table 1: Qualitative Solubility of **Thioxanthone** in Various Solvents

Solvent Classification	Solvent	Solubility	Reference
Acids	Acetic Acid	Soluble	[1]
Concentrated Sulfuric Acid	Soluble		
Aromatic Hydrocarbons	Benzene	Soluble	[1]
Chlorinated Solvents	Chloroform	Soluble	[1]
Sulfur-containing Solvents	Carbon Disulfide	Soluble	[1]
Alcohols	Ethanol	Sparingly Soluble	[1]
Ethers	Petroleum Ether	Insoluble	[1]
Aqueous	Water	Insoluble	[1][2]

This table provides a general overview. "Soluble" and "insoluble" are relative terms and do not represent specific quantitative values.

## Quantitative Solubility of 2-Isopropylthioxanthone

Quantitative solubility data is available for 2-isopropyl**thioxanthone** (ITX), a widely used photoinitiator derivative of **thioxanthone**. The data, presented as mole fraction ( $x_1$ ) at various temperatures, offers valuable insight into the solubility behavior of the **thioxanthone** core structure in different classes of organic solvents.[3]

Table 2: Mole Fraction Solubility ( $x_1$ ) of 2-Isopropyl**thioxanthone** in Various Organic Solvents at Different Temperatures (K)[3]

Temperature (K)	Methanol	Ethanol	Acetone	Ethyl Acetate	Toluene	1,4-Dioxane	1,2-Dichloroethane
299.15	0.0028	0.0053	0.1032	0.0765	0.1251	0.0899	0.1345
304.15	0.0036	0.0068	0.1215	0.0913	0.1453	0.1057	0.1568
309.15	0.0046	0.0086	0.1423	0.1082	0.1682	0.1241	0.1821
314.15	0.0058	0.0109	0.1661	0.1276	0.1941	0.1453	0.2109
319.85	0.0073	0.0137	0.1935	0.1501	0.2235	0.1698	0.2438
324.85	0.0092	0.0171	0.2251	0.1762	0.2569	0.1981	0.2815
329.85	0.0115	0.0213	0.2616	0.2065	0.2949	0.2309	0.3247

Data extracted from the Journal of Chemical & Engineering Data 2015, 60 (3), 941-946.[3]

## Stability of Thioxanthone

The stability of **thioxanthone** is highly dependent on the conditions, particularly exposure to light. While thermally stable, it is photochemically reactive.

### Thermal Stability

**Thioxanthone** is a crystalline solid with a high melting point of 210-213 °C and a boiling point of 371-373 °C, indicating good thermal stability.[4] It is generally stable under standard laboratory conditions when protected from light.

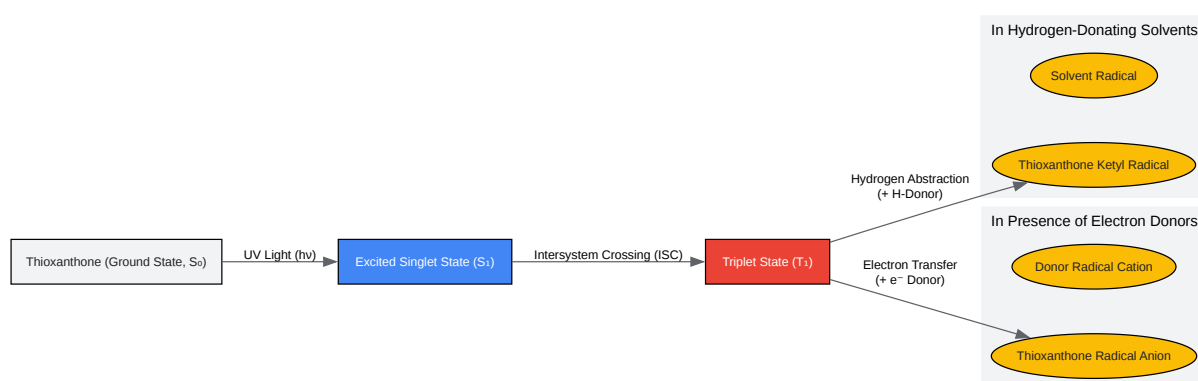
### Photochemical Stability and Degradation Pathway

**Thioxanthone** is a well-known photosensitizer and its stability is significantly compromised upon exposure to UV light. The mechanism of its photochemical reactions has been extensively studied.[5][6]

Upon absorption of UV radiation, **thioxanthone** is promoted to an excited singlet state ( $S_1$ ). This singlet state has a very short lifetime and efficiently undergoes intersystem crossing (ISC)

to a more stable triplet excited state ( $T_1$ ).<sup>[7]</sup> The triplet state is the primary photoactive species and can undergo several reactions, leading to the degradation of the molecule.

In the presence of hydrogen-donating solvents (e.g., alcohols, alkanes), the triplet **thioxanthone** can abstract a hydrogen atom, resulting in the formation of a **thioxanthone** ketyl radical and a solvent-derived radical.<sup>[5][8]</sup> In the presence of electron donors, an electron transfer can occur, leading to the formation of a **thioxanthone** radical anion.<sup>[5]</sup> These radical species are highly reactive and can participate in subsequent reactions.



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Photochemical reaction pathway of **thioxanthone**.

## Experimental Protocols

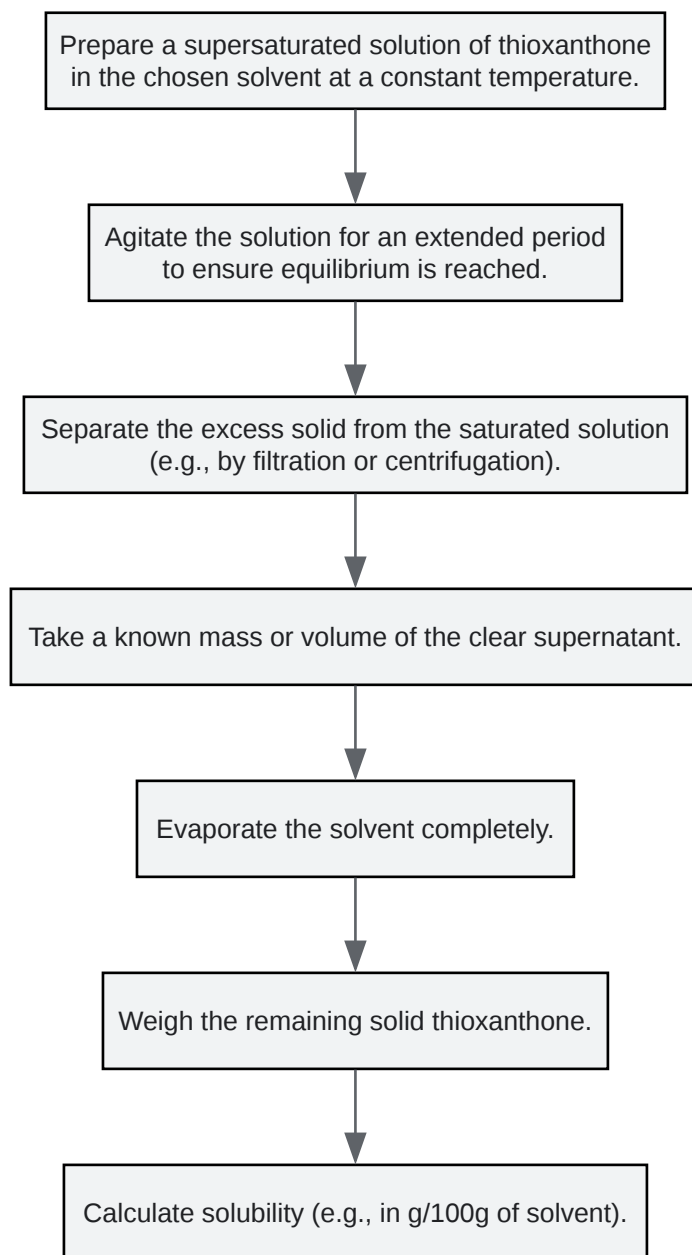
Accurate determination of solubility and stability is crucial for the effective use of **thioxanthone**. This section outlines the standard experimental methodologies.

## Solubility Determination

Two common methods for determining the solubility of a solid in a liquid are the gravimetric method and the synthetic (polythermal) method.

This is a classical and straightforward method for determining equilibrium solubility.

#### Workflow for Gravimetric Solubility Determination

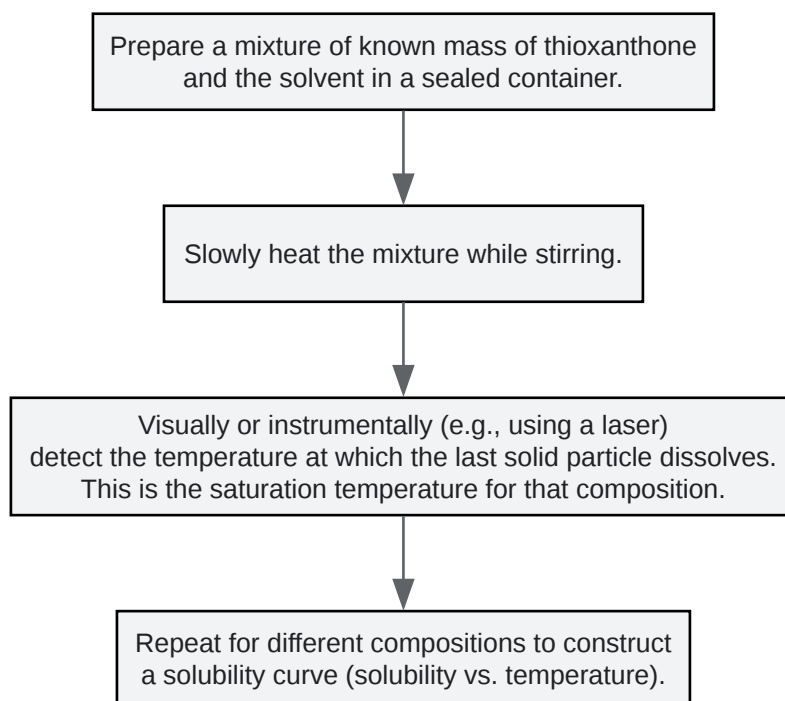


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Workflow for the gravimetric method of solubility determination.

The synthetic method, also known as the polythermal method, involves observing the dissolution temperature of a known composition of solute and solvent.

#### Workflow for Synthetic Solubility Determination



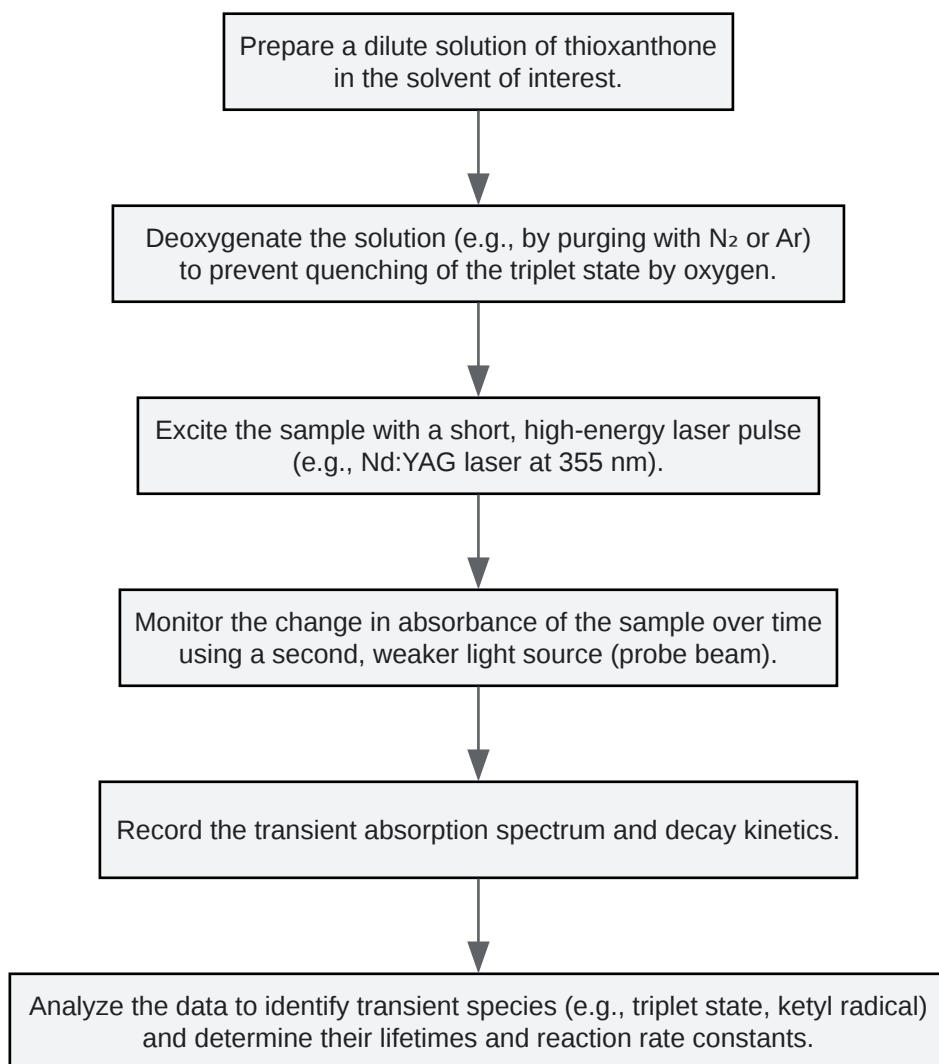
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Workflow for the synthetic method of solubility determination.

## Photochemical Stability Assessment: Laser Flash Photolysis

Laser flash photolysis (LFP) is a powerful technique to study the properties and reactions of transient species, such as the triplet excited state of **thioxanthone** and the resulting radicals.

#### Experimental Workflow for Laser Flash Photolysis



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Experimental workflow for laser flash photolysis.

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## References

- 1. thioxanthone [chemister.ru]
- 2. Thioxanthone | 492-22-8 | TCI AMERICA [tcichemicals.com]

- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. Thioxanthen-9-one | 492-22-8 [[chemicalbook.com](https://chemicalbook.com)]
- 5. [scielo.br](https://scielo.br) [[scielo.br](https://scielo.br)]
- 6. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 7. Thioxanthone in apolar solvents: ultrafast internal conversion precedes fast intersystem crossing - Physical Chemistry Chemical Physics (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
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